Application Notes and Protocols for Screening Small Molecule Inhibitors of CCR4

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Compound of Interest

Compound Name:	*CKR-49-17*
Cat. No.:	*B12370871*

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These application notes provide a comprehensive overview and detailed protocols for screening and characterizing small molecule inhibitors of the C-C chemokine receptor type 4 (CCR4). CCR4 is a G protein-coupled receptor (GPCR) that plays a crucial role in immune responses and is implicated in various diseases, including allergic inflammation and cancer.[1][2] The methods described herein are essential for the identification and development of novel therapeutics targeting this important receptor.

Introduction to CCR4 and its Role as a Drug Target

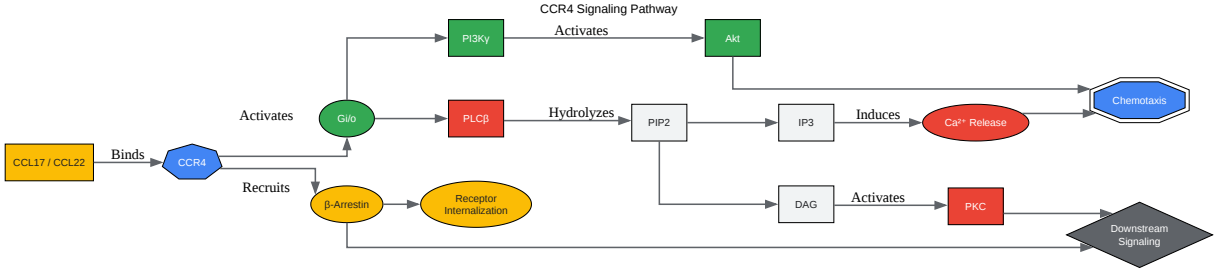
CCR4 is the receptor for the chemokines CCL17 (TARC) and CCL22 (MDC), which primarily mediate the migration of Th2 cells, regulatory T cells (Tregs), and other immune cells.[1][2] Its involvement in recruiting these cell types to sites of inflammation and tumors makes it an attractive target for therapeutic intervention. Small molecule inhibitors of CCR4 have the potential to modulate these immune responses and offer novel treatment strategies for various pathologies.

CCR4 Signaling Pathway

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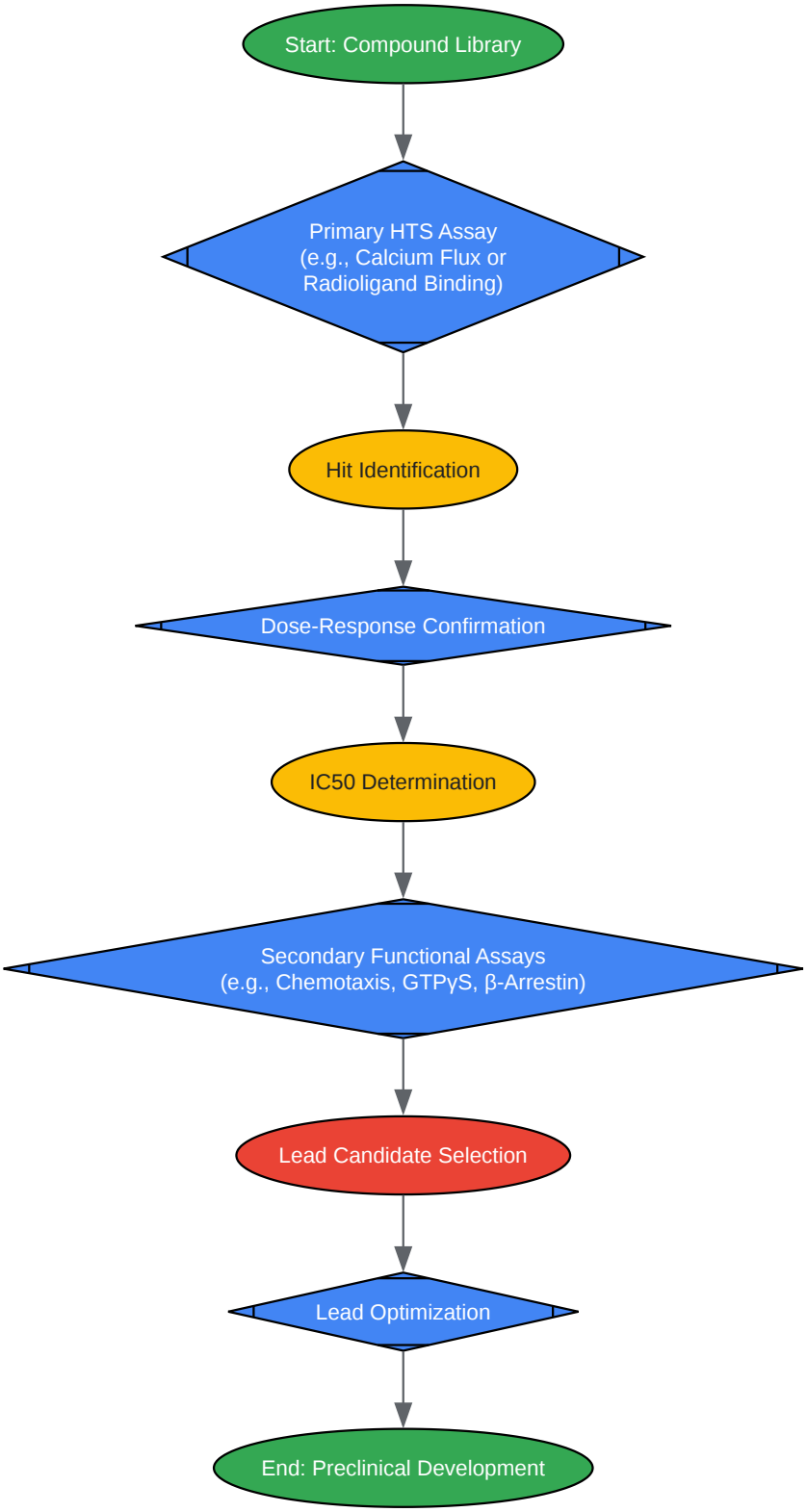
Upon ligand binding, CCR4 couples to Gi proteins, initiating a signaling cascade that leads to various cellular responses, including chemotaxis, calcium mobilization, and receptor internalization. Understanding this pathway is critical for designing and interpreting screening assays.

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High-Throughput Screening Workflow for CCR4 Inhibitors



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References

- 1. Systematic Assessment of Chemokine Signaling at Chemokine Receptors CCR4, CCR7 and CCR10 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Systematic Assessment of Chemokine Signaling at Chemokine Receptors CCR4, CCR7 and CCR10 - PubMed [pubmed.ncbi.nlm.nih.gov]
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